

Application Notes: Determination of the Minimum Inhibitory Concentration (MIC) of PKZ18

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Compound of Interest

Compound Name: PKZ18

Cat. No.: B15562709

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Introduction

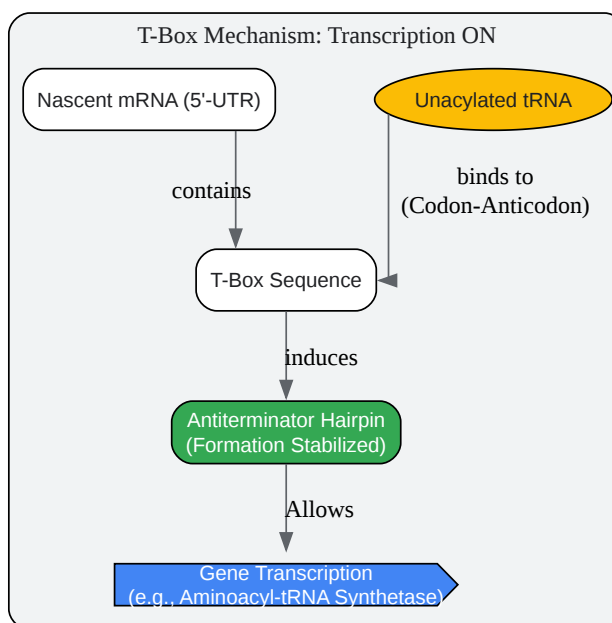
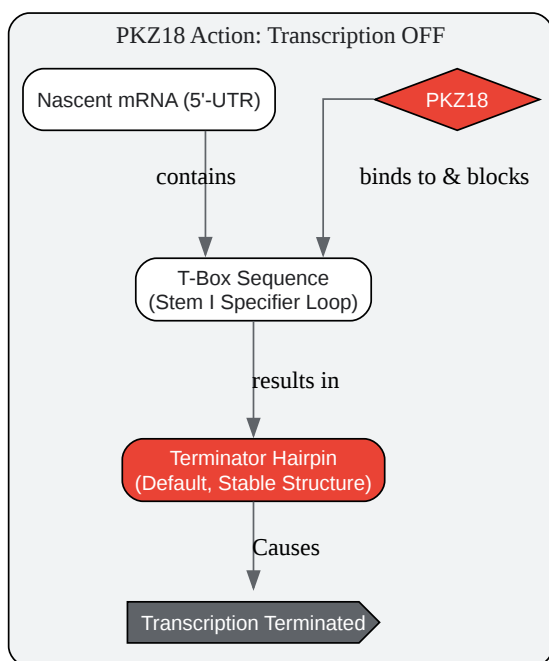
PKZ18 is a novel antibiotic compound that has demonstrated significant activity against a range of Gram-positive bacteria.[1][2] Its unique mechanism of action, which involves the multi-targeting of a specific transcription regulatory element, makes it a promising candidate for combating antibiotic resistance.[2][3] Unlike many conventional antibiotics that inhibit a single critical function, **PKZ18** simultaneously disrupts 10-20 bacterial functions, making the development of resistance statistically improbable.[2] These application notes provide a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **PKZ18**, a critical parameter for assessing its potency and advancing its development.

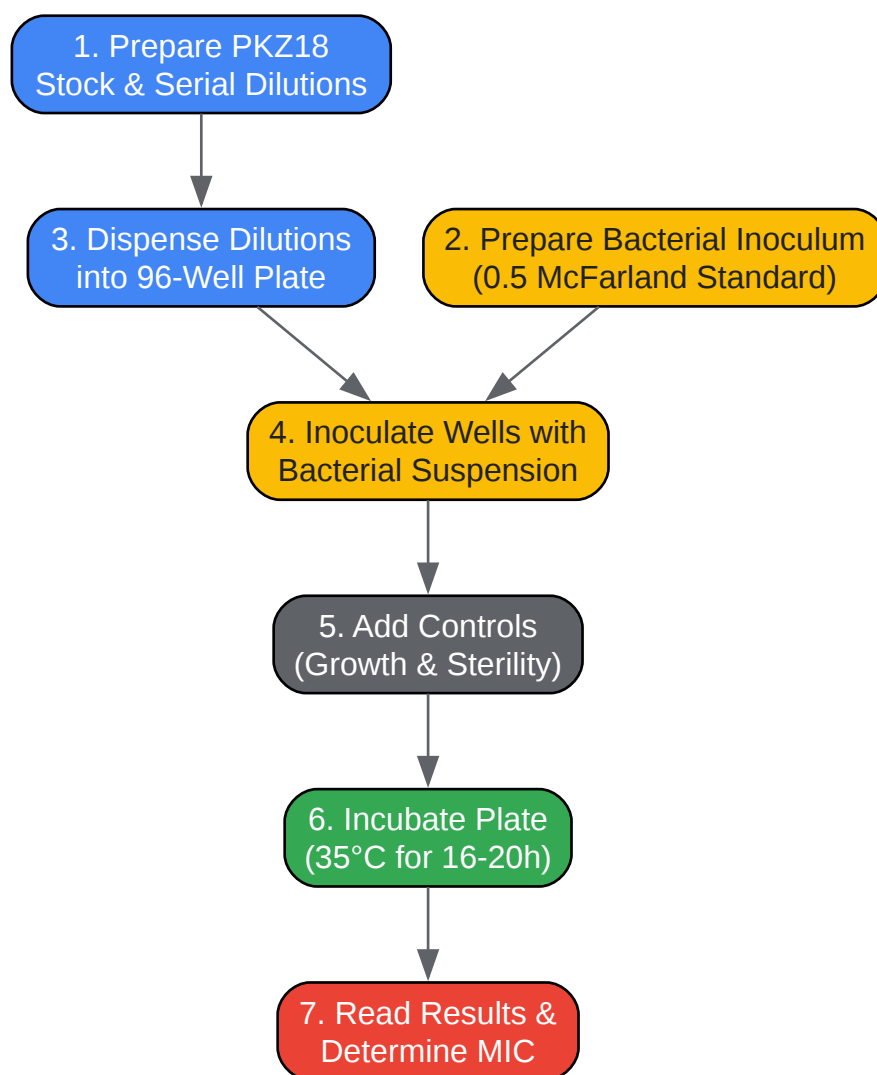
Mechanism of Action

PKZ18 functions by targeting the T-box riboswitch, a structurally conserved gene regulator found in the 5' untranslated region (UTR) of numerous essential genes in Gram-positive bacteria. This regulatory element is absent in Gram-negative bacteria and humans, providing a high degree of selectivity.

Under normal conditions, when a specific unacylated tRNA binds to the T-box leader sequence, it stabilizes an "antiterminator" hairpin structure. This conformation allows RNA polymerase to read through the terminator sequence and transcribe downstream genes, which are often essential for amino acid metabolism and synthesis.

PKZ18 selectively targets the "stem I specifier loop" of the T-box, the site of the codon-anticodon interaction with the tRNA. By binding to this site, **PKZ18** prevents the cognate tRNA from binding and stabilizing the antiterminator structure. Consequently, a more thermodynamically stable "terminator" hairpin forms, leading to premature transcription termination and the inhibition of essential gene expression.





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- 3. healthresearch.org [healthresearch.org]

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